

An In-depth Technical Guide to Methyl (E)-3-Morpholinoacrylate

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Compound of Interest

Compound Name: Methyl (E)-3-Morpholinoacrylate

CAS No.: 101471-73-2

Cat. No.: B1277401

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Versatile Scaffold for Medicinal Chemistry

In the landscape of modern drug discovery, the strategic combination of privileged structural motifs is a cornerstone of rational drug design. **Methyl (E)-3-Morpholinoacrylate**, identified by its CAS number 101471-73-2, represents a compelling molecular architecture that marries the favorable physicochemical properties of the morpholine ring with the reactive potential of an acrylate system.^[1] This guide provides a comprehensive technical overview of this compound, offering insights into its synthesis, potential applications, and safe handling, tailored for professionals in the research and development sectors.

The morpholine moiety is a well-established scaffold in medicinal chemistry, frequently incorporated into bioactive molecules to enhance their pharmacological profiles. Its presence can improve aqueous solubility, modulate lipophilicity, and provide a metabolically stable, basic nitrogen center, all of which are desirable attributes for drug candidates. The acrylate portion, on the other hand, is a versatile functional group that can participate in a variety of chemical

transformations, serving as a key building block in organic synthesis. The "(E)" designation in **Methyl (E)-3-Morpholinoacrylate** specifies the stereochemistry of the double bond, a critical factor in determining the molecule's three-dimensional shape and, consequently, its interaction with biological targets.

This document will delve into the core characteristics of **Methyl (E)-3-Morpholinoacrylate**, providing a foundational understanding for its potential exploration in drug development programs and as a versatile intermediate in complex chemical syntheses.

Physicochemical and Structural Characteristics

While extensive experimental data for **Methyl (E)-3-Morpholinoacrylate** is not widely published, its fundamental properties can be established, and others can be inferred from its constituent parts and related analogs.

Property	Value	Source
CAS Number	101471-73-2	[1]
Molecular Formula	C8H13NO3	[1]
Molar Mass	171.19 g/mol	[1]

Further properties such as melting point, boiling point, and solubility are not readily available in published literature but would be essential characterization data to generate upon synthesis.

Proposed Synthesis and Mechanistic Considerations

A definitive, published synthesis protocol specifically for **Methyl (E)-3-Morpholinoacrylate** is not readily available. However, based on established organic chemistry principles, a plausible and efficient synthetic route can be proposed. A common method for the synthesis of similar enamino esters involves the condensation reaction between a secondary amine and a β -keto ester or a related propiolate.

A likely synthetic pathway would involve the conjugate addition of morpholine to methyl propiolate. This reaction is typically base-catalyzed or can proceed thermally. The (E)-

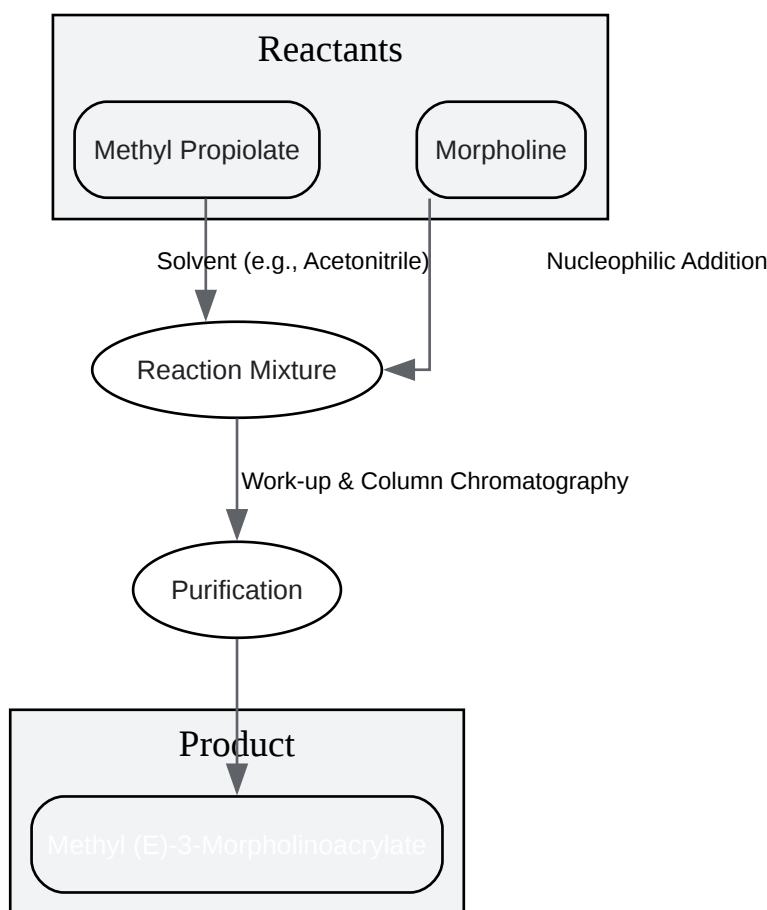
stereochemistry of the product is generally favored in this type of reaction due to steric and electronic factors.

Conceptual Experimental Protocol:

- **Reaction Setup:** To a solution of methyl propiolate (1.0 equivalent) in a suitable aprotic solvent such as acetonitrile or dichloromethane, add morpholine (1.1 equivalents) dropwise at room temperature.
- **Reaction Progression:** Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC). The reaction is anticipated to proceed smoothly due to the high reactivity of the propiolate system towards nucleophilic addition.
- **Work-up and Purification:** Upon completion, the solvent can be removed under reduced pressure. The resulting crude product can then be purified by column chromatography on silica gel to yield the pure **Methyl (E)-3-Morpholinoacrylate**.

Causality in Experimental Design: The choice of an aprotic solvent is crucial to prevent any unwanted side reactions with the solvent. Using a slight excess of morpholine can help to drive the reaction to completion. TLC monitoring is a fundamental practice to ensure the reaction has finished before proceeding to the work-up, preventing the isolation of starting materials.

Diagram of Proposed Synthesis:



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Caption: Proposed synthetic workflow for **Methyl (E)-3-Morpholinoacrylate**.

Spectroscopic Characterization Profile (Anticipated)

Detailed spectroscopic data for **Methyl (E)-3-Morpholinoacrylate** would need to be generated experimentally. However, based on its structure, the following characteristic signals can be predicted:

- ^1H NMR: Protons on the morpholine ring would likely appear as two multiplets in the range of 3.5-3.8 ppm and 2.8-3.2 ppm. The methyl ester protons would be a singlet around 3.6-3.7 ppm. The vinylic protons of the acrylate moiety would present as two doublets, with coupling constants characteristic of an (E)-alkene, likely in the regions of 5.0-5.5 ppm and 7.5-8.0 ppm.

- ¹³C NMR: The spectrum would show characteristic peaks for the carbonyl carbon of the ester (around 165-170 ppm), the vinylic carbons, the carbons of the morpholine ring, and the methyl carbon of the ester.
- Infrared (IR) Spectroscopy: Key absorption bands would be expected for the C=O stretch of the ester (around 1700-1720 cm⁻¹), the C=C stretch of the alkene (around 1620-1640 cm⁻¹), and C-O stretches associated with the ester and morpholine ether linkage.
- Mass Spectrometry: The molecular ion peak [M]⁺ would be observed at m/z = 171.0895, corresponding to the molecular formula C₈H₁₃NO₃.

Applications in Drug Discovery and Development

The unique combination of the morpholine and acrylate functionalities in **Methyl (E)-3-Morpholinoacrylate** makes it a valuable building block for the synthesis of more complex molecules with potential therapeutic applications.

As a Scaffold in Medicinal Chemistry:

The morpholine ring is a privileged structure in drug design, known to impart favorable pharmacokinetic properties.[2] Its incorporation can lead to improved solubility and metabolic stability. Molecules containing the morpholine scaffold have shown a wide range of biological activities, including anticancer, antibacterial, and anti-inflammatory properties.

As a Reactive Intermediate:

The acrylate moiety in **Methyl (E)-3-Morpholinoacrylate** can serve as a Michael acceptor, allowing for the covalent modification of biological targets. This property is of particular interest in the design of targeted covalent inhibitors, a class of drugs that can offer enhanced potency and duration of action.

Safety and Handling

A specific Safety Data Sheet (SDS) for **Methyl (E)-3-Morpholinoacrylate** is not readily available. However, based on the known hazards of related acrylates and morpholine derivatives, the following precautions should be taken:

- General Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[3] Avoid contact with skin, eyes, and clothing.[4] Do not breathe dust, fume, gas, mist, vapors, or spray.[3]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[4]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[4]
- Hazards of Related Compounds: Methyl acrylate, a related compound, is known to be a highly flammable liquid and vapor, toxic if inhaled, and harmful if swallowed or in contact with skin. It can cause serious eye and skin irritation and may cause an allergic skin reaction or respiratory irritation.[5] While the toxicity of **Methyl (E)-3-Morpholinoacrylate** has not been determined, it is prudent to handle it with the same level of caution as other potentially hazardous acrylates.

Conclusion

Methyl (E)-3-Morpholinoacrylate is a chemical entity with significant potential as a building block in medicinal chemistry and organic synthesis. Its structure combines the advantageous properties of the morpholine ring with the synthetic versatility of the acrylate group. While detailed experimental data for this specific compound is limited, this guide provides a solid foundation for its further investigation. The proposed synthesis offers a practical starting point for its preparation, and the anticipated spectroscopic and safety profiles provide a framework for its characterization and safe handling. As the demand for novel molecular scaffolds in drug discovery continues to grow, compounds like **Methyl (E)-3-Morpholinoacrylate** are poised to play an important role in the development of the next generation of therapeutics.

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